

Sphondin solubility DMSO and stock solution preparation

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Compound Focus: Sphondin

CAS No.: 483-66-9

Cat. No.: S585837

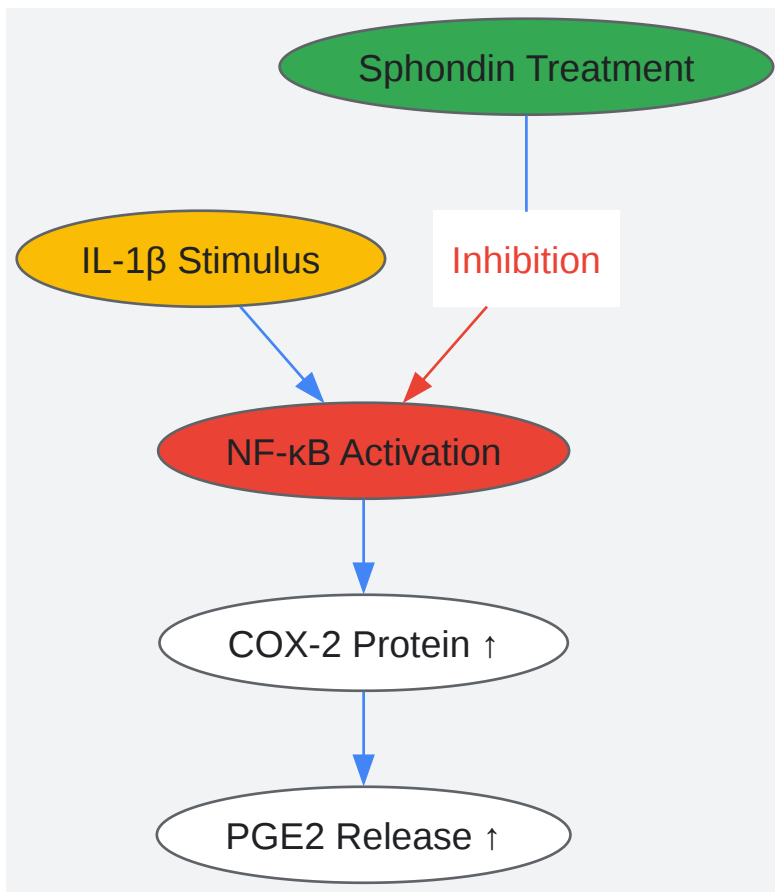
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Sphondin: Compound Background

Sphondin (CAS 483-66-9) is a furanocoumarin natural product isolated from plants of the *Heracleum* genus, such as *Heracleum sibiricum* L. [1]. It has garnered research interest due to its documented biological activities, which include:

- **Anti-inflammatory Effects:** **Sphondin** inhibits IL-1 β -induced COX-2 protein expression and PGE2 release in A549 cells (a human pulmonary epithelial cell line) by suppressing NF- κ B activity [2] [1].
- **Anti-proliferative Activity:** It demonstrates anti-tumor effects, causing G2/M cell cycle arrest in B16F10 melanoma cells at concentrations of 0.05-15.0 μ M [2] [1].
- **Other Activities:** **Sphondin** also shows inhibitory activity against nitric oxide (NO) production and has been investigated for anticonvulsant and phototoxic properties [2] [1].

Its primary molecular targets include COX-2, PGE2, NF- κ B, and iNOS [1]. The following diagram outlines its major documented mechanism of action related to anti-inflammatory effects.



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Solubility and Physicochemical Profile

The table below summarizes the key physicochemical properties of **sphondin**, which are critical for planning experiments.

Table 1: Physicochemical Properties of Sphondin [2] [3]

Property	Value
CAS Number	483-66-9
Molecular Formula	C ₁₂ H ₈ O ₄
Molecular Weight	216.19 g/mol

Property	Value
Appearance	Off-white to light yellow solid powder
Melting Point	189-191 °C
Storage	Desiccate at -20°C

Sphondin is soluble in various organic solvents, with DMSO being the most commonly used for preparing stock solutions for *in vitro* assays.

Table 2: Solubility of Sphondin [2] [1]

Solvent	Solubility
DMSO	~25 mg/mL (~115.64 mM)
Acetone	Soluble
Chloroform	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble

Stock Solution Preparation Protocol

This protocol describes the preparation of a 100 mM stock solution of **sphondin** in DMSO, which is a standard and convenient concentration for many cell-based assays.

Materials and Equipment

- **Sphondin** powder
- Anhydrous DMSO ($\geq 99.9\%$ purity) [4]
- Analytical balance

- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Micropipettes and tips
- Vortex mixer
- Ultrasonic bath (optional)

Step-by-Step Procedure

- **Weighing:** Tare a sterile microcentrifuge tube. Accurately weigh out **21.62 mg** of **sphondin** powder and transfer it to the tube.
 - *Calculation: $(100 \text{ mmol/L} / 1000) * 0.001 \text{ L} * 216.19 \text{ g/mol} = 0.02162 \text{ g} = 21.62 \text{ mg}$ for a 1 mL stock.*
- **Dissolution:** Add **1 mL of anhydrous DMSO** directly to the tube containing the powder.
- **Mixing:** Cap the tube tightly and vortex vigorously for 1-2 minutes until the powder appears fully dissolved. To ensure complete dissolution and to obtain a higher solubility, warm the tube at **37°C** and shake it in an **ultrasonic bath** for a short period [1].
- **Aliquoting:** For long-term stability, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and contamination.
- **Storage:** Label the aliquots clearly with the compound name, concentration, date, and passage number. Store at **-20°C or below** [2] [1]. Under these conditions, the stock solution is typically stable for **several months**.

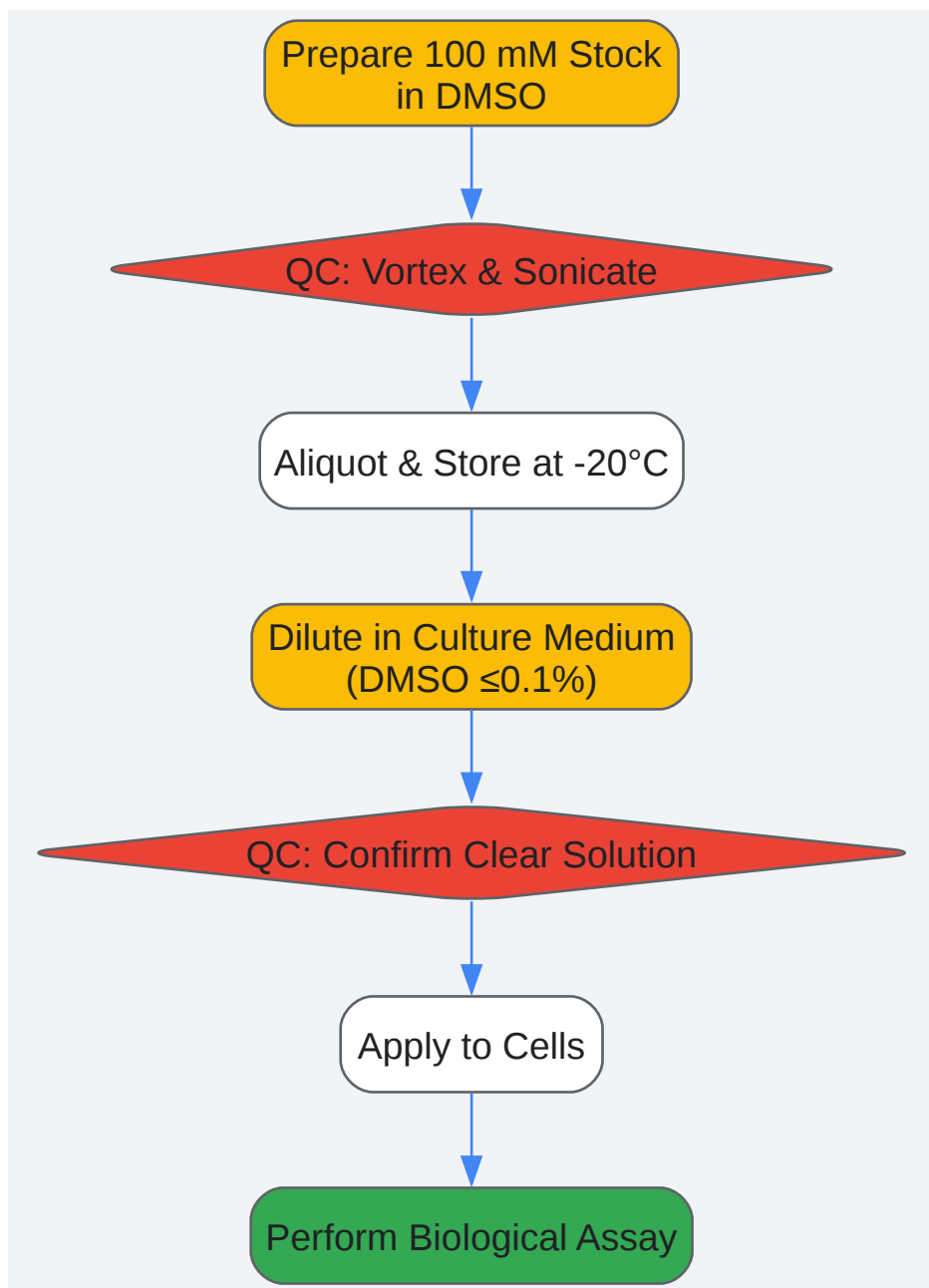
Experimental Use and Formulation

For cell-based experiments, the concentrated stock solution in DMSO must be diluted into aqueous culture media. It is critical to maintain the final concentration of DMSO at a level that is non-toxic to the cells (typically $\leq 0.1\%$ v/v). Below are standard formulations for preparing working solutions from your stock.

Table 3: Formulation Guides for Cell-Based Assays [2]

Formulation	Composition (sequential addition)	Final Sphondin Concentration (Example)
Formulation 1	10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	≥ 2.5 mg/mL (11.56 mM)
Formulation 2	10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (11.56 mM)
Formulation 3	10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (11.56 mM)

Example Workflow for Cell Treatment: This diagram illustrates the typical workflow for preparing and applying **sphondin** treatments to cell cultures, incorporating key quality control steps.



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Critical Notes for Experimental Success

- **Purity of DMSO:** Always use high-purity, anhydrous DMSO. Lower purity grades may contain water and impurities that degrade **sphondin** and affect experimental results [4].
- **Thawing Protocol:** Before use, remove the stock solution aliquot from -20°C and allow it to **warm to room temperature** in a sealed state before opening. This prevents water condensation from the air into the solution, which could compromise stability [1].

- **Solution Stability:** While stock solutions in DMSO are stable for months when stored properly, it is recommended to **prepare and use working solutions on the same day** whenever possible [1].
- **Photoreactivity:** As a furanocoumarin, **sphondin** can be photoreactive [2]. While standard laboratory lighting is usually acceptable, consider minimizing unnecessary light exposure during handling and storage.

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References

1. | CAS:483-66-9 | Coumarins | Manufacturer BioCrick Sphondin [biocrick.com]
2. | COX | 483-66-9 | Invivochem Sphondin [invivochem.com]
3. | 483-66-9 sphondin [chemicalbook.com]
4. Buy DMSO : Your Essential Guide to Making the Right Choice [dmsol.com]

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